

# Physicochemical Properties of 2,6-Dimethylbenzene-1-sulfonyl chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,6-Dimethylbenzene-1-sulfonyl chloride

Cat. No.: B028398

[Get Quote](#)

For researchers, scientists, and drug development professionals, a clear understanding of the fundamental physicochemical properties of a compound is paramount. This document provides a concise summary of the molecular formula and molecular weight for **2,6-Dimethylbenzene-1-sulfonyl chloride**, a reagent often utilized in organic synthesis.

The table below outlines the key molecular identifiers for **2,6-Dimethylbenzene-1-sulfonyl chloride**.

Identifier	Value
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClO <sub>2</sub> S [1][2][3][4][5]
Molecular Weight	204.67 g/mol [1][2][3][4]

This data, including the compound's structure and identifiers, is crucial for accurate reaction stoichiometry, analytical characterization, and safety assessments in a laboratory setting. The molecular formula, C<sub>8</sub>H<sub>9</sub>ClO<sub>2</sub>S, details the elemental composition of the molecule, while the molecular weight of 204.67 g/mol provides the mass of one mole of the substance.[1][2][3][4][5]

## Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemscene.com [chemscene.com]
- 2. 2,6-DIMETHYLBENZENESULFONYL CHLORIDE | 2905-29-5 [chemicalbook.com]
- 3. 2905-29-5|2,6-Dimethylbenzene-1-sulfonyl chloride|BLD Pharm [bldpharm.com]
- 4. 2,6-Dimethylbenzene-1-sulfonyl chloride | C8H9ClO2S | CID 2758529 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. labcompare.com [labcompare.com]
- To cite this document: BenchChem. [Physicochemical Properties of 2,6-Dimethylbenzene-1-sulfonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b028398#2-6-dimethylbenzene-1-sulfonyl-chloride-molecular-weight-and-formula]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)